Physicochemical Properties of Thymine for Computational Modeling: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Thymine*
CAS No.:	*65-71-4*
Cat. No.:	*B131476*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **thymine**, an essential pyrimidine nucleobase, with a focus on their application in computational modeling and drug development. The information presented herein is curated to offer a detailed understanding of **thymine**'s structural, energetic, and electronic characteristics, supported by experimental methodologies and relevant biological pathways.

Quantitative Physicochemical Data

A summary of the key quantitative physicochemical properties of **thymine** is presented in the tables below for easy reference and comparison. These parameters are fundamental for the development and parameterization of molecular mechanics force fields, as well as for quantum mechanical calculations used in drug design and molecular dynamics simulations.

Table 1: General and Thermodynamic Properties of **Thymine**

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Property	Value	Reference
IUPAC Name	5-Methylpyrimidine-2,4(1H,3H)-dione	[1]
Chemical Formula	C5H6N2O2	[2][3]
Molar Mass	126.115 g/mol	[3]
Appearance	White crystalline powder	[2][3]
Density	1.223 g/cm³	[3]
Melting Point	316-317 °C (decomposes)	[2][3]
Boiling Point	335 °C (decomposes)	[3]
pKa	9.94 (at 25°C)	[2][4]
logP (Octanol-Water)	-0.620	[5]

Table 2: Crystallographic Data of Anhydrous **Thymine**

Property	Value	Reference
Crystal System	Monoclinic	[6][7]
Space Group	$P2_1/c$	[6][7]
a	12.87 Å	[6]
b	6.83 Å	[6]
c	6.70 Å	[6]
β	105°	[6]
Z	4	[6][7]

Table 3: Solubility of **Thymine**

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Solvent	Solubility	Reference
Water	Insoluble at room temperature, soluble in hot water	[2][5]
Ethanol	Slightly soluble (~2 mg/mL)	[2][8]
DMSO	Soluble (~20 mg/mL)	[8]
Dimethylformamide (DMF)	Soluble (~20 mg/mL)	[8]
Pyridine	Soluble	[2][5]
Acetone	Soluble	[2]
PBS (pH 7.2)	Slightly soluble	[8]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **thymine** are outlined below. These protocols provide a foundation for reproducing experimental data and for understanding the basis of the quantitative values presented.

X-ray Crystallography for Crystal Structure Determination

Objective: To determine the three-dimensional atomic and molecular structure of **thymine** in its crystalline form.

Methodology: Single-crystal X-ray diffraction is the standard method.[9][10][11]

Protocol:

- Crystal Growth: High-quality single crystals of **thymine** are grown, typically by slow evaporation of a saturated aqueous solution, sometimes containing a small percentage of ethanol.[6]
- Crystal Mounting: A suitable crystal (typically >0.1 mm in all dimensions) is selected and mounted on a goniometer head.[9]

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- Data Collection: The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, which diffracts the X-rays into a specific pattern of reflections.[9][12] The intensities and positions of these reflections are recorded by a detector as the crystal is rotated.[12]

- Data Processing: The collected diffraction data are processed to correct for experimental factors and to determine the unit cell dimensions and space group of the crystal.[12]

- Structure Solution and Refinement: The phase problem is solved to obtain an initial electron density map.[9] From this map, an initial model of the **thymine** molecule is built. This model is then refined against the experimental data to obtain the final, accurate atomic coordinates, bond lengths, and bond angles.[6]

Spectrophotometric Determination of pKa

Objective: To determine the acid dissociation constant (pKa) of **thymine**.

Methodology: UV-Vis spectrophotometry is a common and accurate method for pKa determination of compounds with a chromophore.[6][7][13]

Protocol:

- Preparation of Buffer Solutions: A series of buffer solutions with known pH values covering a range around the expected pKa of **thymine** (e.g., pH 8 to 11) are prepared.[5][13]

- Preparation of **Thymine** Solutions: A stock solution of **thymine** is prepared. Aliquots of the stock solution are added to each buffer solution to create a series of solutions with the same total **thymine** concentration but different pH values.[5][13]

- Spectrophotometric Measurement: The UV-Vis absorbance spectra of each solution are recorded over a relevant wavelength range (e.g., 230-300 nm). The absorbance at the wavelength of maximum difference between the protonated and deprotonated species is measured for each solution.[5][7]

- Data Analysis: The absorbance data is plotted against the pH. The pKa is determined as the pH at which the concentrations of the acidic and basic forms of **thymine** are equal, which corresponds to the inflection point of the titration curve.[5][7]

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Shake-Flask Method for logP Determination

Objective: To determine the octanol-water partition coefficient (logP) of **thymine** as a measure of its lipophilicity.

Methodology: The shake-flask method is the traditional and most widely accepted method for logP determination.[14][15][16]

Protocol:

- Phase Preparation: n-Octanol and water are mutually saturated by shaking them together for an extended period and then allowing the phases to separate.[17][18]
- Partitioning: A known amount of **thymine** is dissolved in one of the phases (usually the one in which it is more soluble). This solution is then mixed with a known volume of the other phase in a separatory funnel.
- Equilibration: The mixture is shaken vigorously for a set period to allow for the partitioning of **thymine** between the two phases to reach equilibrium. The funnel is then left undisturbed to allow for complete phase separation.[16]
- Concentration Analysis: The concentration of **thymine** in both the n-octanol and aqueous phases is determined using a suitable analytical technique, such as HPLC or UV-Vis spectrophotometry.[17][18]
- Calculation: The logP value is calculated as the logarithm of the ratio of the concentration of **thymine** in the n-octanol phase to its concentration in the aqueous phase.[14]

Differential Scanning Calorimetry (DSC) for Thermal Properties

Objective: To determine the melting point and enthalpy of fusion of **thymine**.

Methodology: Differential Scanning Calorimetry (DSC) measures the difference in heat flow between a sample and a reference as a function of temperature.[19][20]

Protocol:

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- Sample Preparation: A small, accurately weighed amount of **thymine** powder is placed in a sample pan, which is then hermetically sealed. An empty sealed pan is used as a reference. [4]
- Instrument Setup: The sample and reference pans are placed in the DSC instrument. The instrument is programmed with a specific heating rate (e.g., 1-10 °C/min) over a desired temperature range that includes the melting point of **thymine**.[4]
- Data Acquisition: The instrument heats both the sample and reference pans at the programmed rate and measures the differential heat flow required to maintain both at the same temperature.
- Data Analysis: The resulting thermogram shows a peak corresponding to the melting of **thymine**. The onset of the peak is taken as the melting point, and the area under the peak is proportional to the enthalpy of fusion, which can be calculated using calibration standards. [19][21]

Signaling Pathways and Biological Relevance

Thymine, as a fundamental component of DNA, is centrally involved in numerous cellular processes. Understanding these pathways is crucial for drug development, particularly in the areas of cancer and antiviral therapies.

Thymidine Salvage Pathway

The thymidine salvage pathway is a critical metabolic route for the synthesis of thymidine triphosphate (dTTP), a necessary precursor for DNA replication and repair. Thymidine kinase 1 (TK1) is a key enzyme in this pathway.[22][23][24]



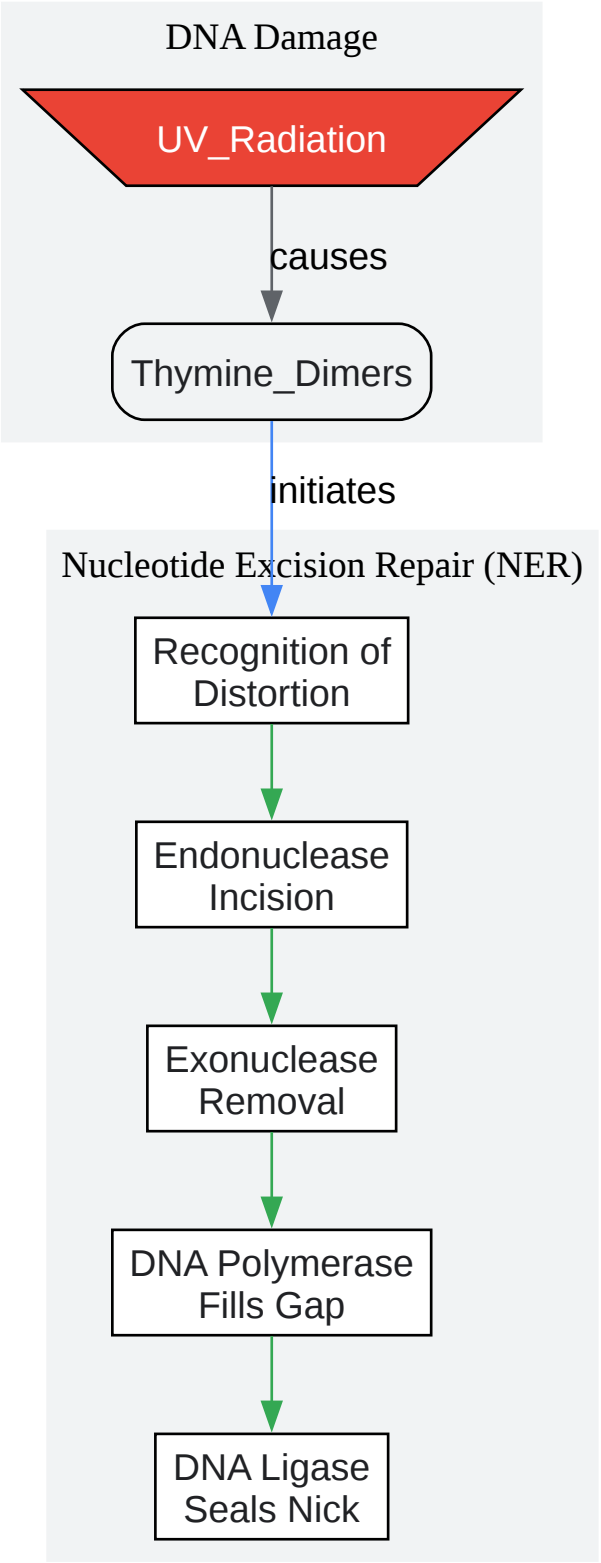
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Caption: The Thymidine Salvage Pathway illustrating the phosphorylation of thymidine to dTTP.

DNA Damage and Repair

Thymine is susceptible to damage, particularly from ultraviolet (UV) radiation, which can lead to the formation of **thymine** dimers. These dimers distort the DNA double helix and can block replication and transcription.[3][25] Cells have evolved sophisticated DNA repair mechanisms to correct such damage.

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Caption: Overview of **thymine** dimer formation and the Nucleotide Excision Repair pathway.

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